3,4-Difluoro-d-phenylalanine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,4-Difluoro-d-phenylalanine*
CAS No.:	*249648-08-6*
Cat. No.:	*B1298985*

Get Quote

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core chemical properties, experimental protocols, and potential biological significance of **3,4-Difluoro-d-phenylalanine**. This non-natural amino acid is of growing interest in medicinal chemistry and drug development due to the unique physicochemical characteristics imparted by the difluorinated phenyl ring.

Core Chemical Properties

The introduction of two fluorine atoms onto the phenyl ring of D-phenylalanine significantly alters its electronic properties, lipophilicity, and metabolic stability. These modifications can be leveraged to enhance the pharmacological profiles of peptide-based therapeutics and small molecule drugs. A summary of the key chemical and physical properties of **3,4-Difluoro-d-phenylalanine** is presented below.

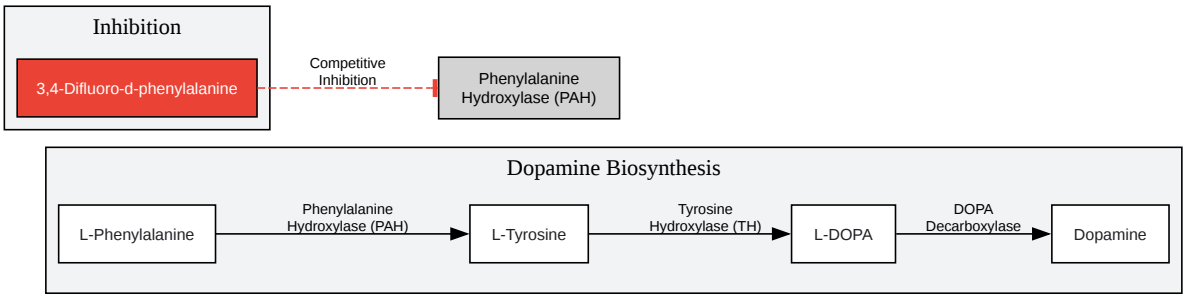
© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Molecular Formula	$C_9H_9F_2NO_2$	--INVALID-LINK--[1]
Molecular Weight	201.17 g/mol	--INVALID-LINK--[1], --INVALID-LINK--[2]
Appearance	Almost white powder	--INVALID-LINK--[2]
Melting Point	215-223°C	--INVALID-LINK--[2]
Boiling Point	311.9°C at 760 mmHg	--INVALID-LINK--[2]
Density	1.379 g/cm³	--INVALID-LINK--[2]
Solubility	Insoluble in water at room temperature.[3] Slightly soluble in water, methanol, and DMSO.	--INVALID-LINK--[3]
Storage	Store at 2-8 °C	--INVALID-LINK--[2]
IUPAC Name	(2R)-2-amino-3-(3,4-difluorophenyl)propanoic acid	--INVALID-LINK--[1], --INVALID-LINK--[2]
CAS Number	249648-08-6	--INVALID-LINK--[1]

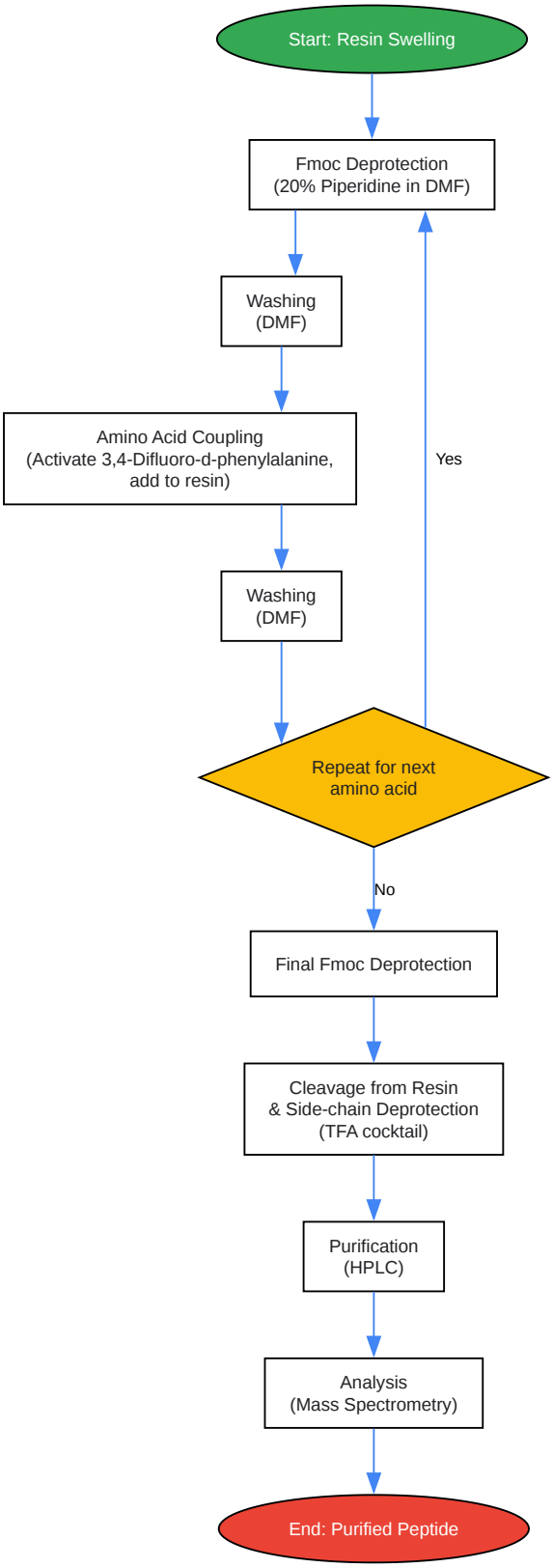
Biological Activity and Signaling Pathways

3,4-Difluoro-d-phenylalanine, as an analog of L-phenylalanine, has the potential to act as a competitive inhibitor of enzymes that utilize phenylalanine as a substrate. A key pathway of interest is the dopamine synthesis pathway, where phenylalanine is the initial precursor. Phenylalanine is converted to L-tyrosine by the enzyme phenylalanine hydroxylase (PAH). L-tyrosine is then further metabolized to L-DOPA and subsequently to dopamine. By competing with the natural substrate for the active site of PAH, **3,4-Difluoro-d-phenylalanine** can potentially modulate the downstream production of dopamine and other catecholamines. This inhibitory action makes it a valuable tool for studying the roles of these neurotransmitters in various physiological and pathological processes.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. Workflow for characterization of enzymes under different reaction conditions [fairdomhub.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [3,4-Difluoro-d-phenylalanine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298985/docs#3-4-difluoro-d-phenylalanine-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.